

Propionitrile: A Comprehensive Technical Guide to Laboratory Safety and Handling

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Propionitrile (also known as ethyl cyanide or propanenitrile) is a versatile solvent and a key building block in organic synthesis, finding applications in pharmaceutical and chemical industries. However, its high toxicity and flammability necessitate stringent safety protocols in a laboratory setting. This guide provides a comprehensive overview of the safe handling, storage, and disposal of **propionitrile**, along with emergency procedures and detailed technical data to ensure the well-being of laboratory personnel and compliance with safety standards.

Propionitrile is a colorless liquid with a sweet, ethereal odor.[1][2] It is highly flammable and can be fatal if swallowed, inhaled, or in contact with skin.[3][4][5] The toxicity of **propionitrile** is linked to its metabolic conversion to cyanide in the body.[1][2] Strict adherence to the protocols outlined in this document is crucial for mitigating the risks associated with the use of this compound.

Chemical and Physical Properties

A thorough understanding of **propionitrile**'s physical and chemical properties is fundamental to its safe handling. These properties dictate its behavior under various laboratory conditions and inform the design of safe experimental setups.



Property	Value	Reference
Molecular Formula	C₃H₅N	[2][6]
Molecular Weight	55.08 g/mol	[2][7]
Appearance	Colorless liquid	[1][2][6]
Odor	Sweetish, ethereal	[1][2][6]
Boiling Point	97 °C (207 °F)	[2][7]
Melting Point	-93 °C (-135.4 °F)	[2]
Flash Point	2 °C (35.6 °F) (Closed Cup)	[3]
Vapor Pressure	40 mmHg at 22 °C (71.6 °F)	[7]
Vapor Density	1.9 (Air = 1)	[3][7]
Specific Gravity	0.782 g/mL at 25 °C	[2]
Solubility in Water	Soluble	[6][7]
Lower Explosive Limit (LEL)	3.1%	[2][7]
Upper Explosive Limit (UEL)	14%	[7]

Toxicological Data and Exposure Limits

Propionitrile is classified as highly toxic.[7] Exposure through inhalation, ingestion, or skin contact can be fatal.[3][5] The primary mechanism of toxicity involves the in vivo metabolism of **propionitrile** to cyanide, which inhibits cellular respiration.[2]

Parameter	Value	Species	Reference
LD50 (Oral)	39 mg/kg	Rat	[2][3][8]
LD50 (Dermal)	128 mg/kg	Rabbit	[8]
LC50 (Inhalation)	3.3 mg/L (4 hours)	Rat	[8]

Occupational Exposure Limits



Organization	Limit	Notes
NIOSH REL	TWA 6 ppm (14 mg/m³)	10-hour workshift[2][3][6]
OSHA PEL	TWA 5 mg/m³	As CN, with skin absorption warning[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **propionitrile** to prevent exposure.

PPE Category	Specification
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile or chloroprene). Always inspect gloves before use and dispose of them properly after handling.[9]
Eye Protection	Chemical splash goggles are required. A face shield should also be worn when there is a significant risk of splashing.[10]
Skin and Body Protection	A lab coat must be worn and fully buttoned.[9] For larger quantities or in case of potential for significant exposure, a chemical-resistant apron or suit is recommended.
Respiratory Protection	All work with propionitrile must be conducted in a certified chemical fume hood.[9] If exposure limits are likely to be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required.

Laboratory Handling and Storage Protocols General Handling Protocol

 Preparation: Before starting any work, ensure that all necessary PPE is available and in good condition. Locate the nearest eyewash station and safety shower.[10]



- Ventilation: All manipulations of propionitrile must be performed within a certified chemical fume hood to minimize inhalation exposure.
- Dispensing: Use a grounded and bonded system when transferring **propionitrile** to prevent static discharge, which can be an ignition source. Employ non-sparking tools.[1]
- Heating: Avoid heating propionitrile with open flames. Use a heating mantle, steam bath, or oil bath.
- Hygiene: Do not eat, drink, or smoke in areas where propionitrile is handled.[1] Wash
 hands thoroughly after handling the chemical, even if gloves were worn.
- Contamination: Promptly clean any contaminated surfaces. Contaminated clothing should be removed immediately and decontaminated before reuse.

Storage Protocol

- Container: Store **propionitrile** in a tightly closed, properly labeled container.[11]
- Location: Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[1][3]
- Segregation: Store propionitrile separately from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2]
- Flammability: Store in a designated flammables cabinet.

Spill, Leak, and Waste Disposal Procedures Spill Cleanup Protocol

- Evacuation and Alerting: In the event of a spill, immediately alert others in the vicinity and evacuate the area.
- Ignition Sources: Eliminate all sources of ignition (e.g., open flames, hot surfaces, sparks).[1]
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don the appropriate PPE, including respiratory protection if necessary.



- Containment: For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or earth. Do not use combustible materials like paper towels.
- Collection: Using non-sparking tools, carefully collect the absorbed material into a sealable, labeled container for hazardous waste.[7]
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Large Spills: For large spills, evacuate the laboratory and contact the institution's environmental health and safety (EHS) office immediately.

Waste Disposal Protocol

- Containerization: Collect all propionitrile waste, including contaminated materials, in a clearly labeled, sealed container.
- Segregation: Do not mix propionitrile waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Disposal: Dispose of propionitrile waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Burning in a chemical incinerator with an afterburner and scrubber is a common disposal method.[4]

Emergency ProceduresFirst Aid Measures

- Inhalation: Move the victim to fresh air immediately.[7] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (avoid mouth-to-mouth resuscitation).[6] Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing.[1] Flush the affected skin with large amounts of water for at least 15 minutes.[1] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.



• Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

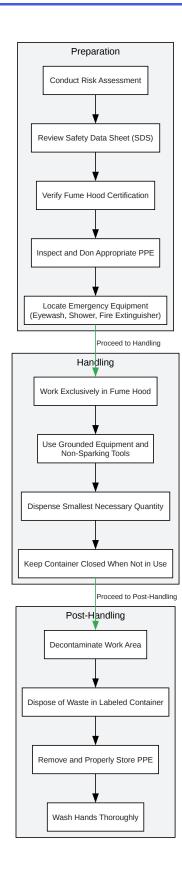
Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.[1] A water spray can be used to cool fire-exposed containers.[1]
- Hazards: Propionitrile is a flammable liquid, and its vapors can form explosive mixtures with air.[12] Vapors may travel to a source of ignition and flash back.[1] Containers may explode when heated.[1] Hazardous combustion products include toxic fumes of nitrogen oxides and hydrogen cyanide.[1]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[4]

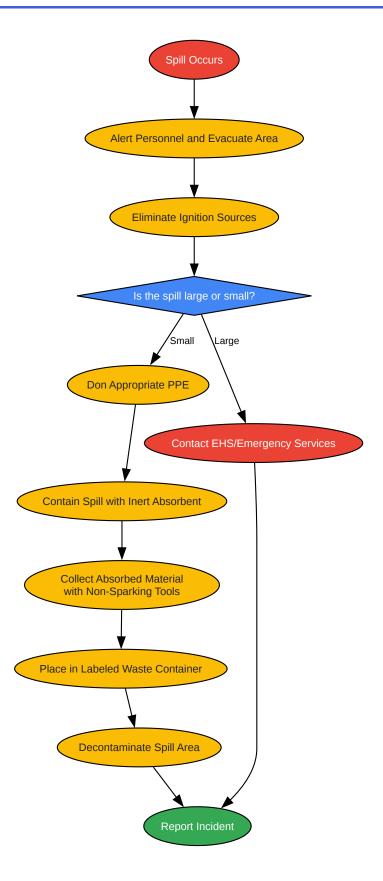
Visual Guides

Logical Workflow for Safe Handling of Propionitrile

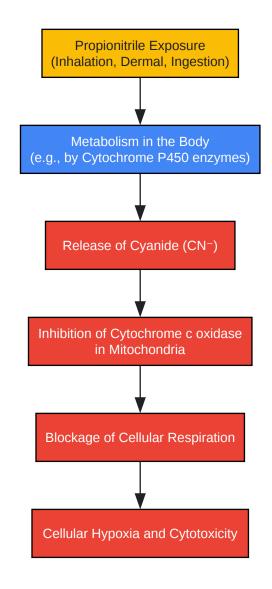












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. nj.gov [nj.gov]
- 2. CDC NIOSH Pocket Guide to Chemical Hazards Propionitrile [cdc.gov]
- 3. chemos.de [chemos.de]



- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. lobachemie.com [lobachemie.com]
- 6. JoDrugs. PROPIONITRILE [jodrugs.com]
- 7. PROPIONITRILE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 9. research.uga.edu [research.uga.edu]
- 10. fishersci.com [fishersci.com]
- 11. airgas.com [airgas.com]
- 12. ccny.cuny.edu [ccny.cuny.edu]
- To cite this document: BenchChem. [Propionitrile: A Comprehensive Technical Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769516#propionitrile-safety-and-handling-in-laboratories]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.